

Fenoxycarb's Toxicological Profile on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: Fenoxycarb

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Abstract

Fenoxycarb, a carbamate insecticide, functions as an insect growth regulator (IGR) by mimicking the action of juvenile hormone, thereby disrupting the molting and development of target pests.[1][2] While effective in pest management, its non-neurotoxic mode of action does not preclude effects on non-target organisms.[1][2] This technical guide provides a comprehensive overview of the toxicological profile of **Fenoxycarb** on a range of non-target species, including aquatic invertebrates, fish, birds, bees, and soil organisms. It synthesizes quantitative toxicity data, details standardized experimental protocols for ecotoxicological assessment, and presents visual representations of its mode of action and experimental workflows. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and environmental safety assessment.

Mechanism of Action

Fenoxycarb is a non-neurotoxic carbamate that acts as a juvenile hormone analog (JHA).[1] It mimics the effects of endogenous juvenile hormones in insects, which are crucial for regulating metamorphosis, reproduction, and other physiological processes. By binding to juvenile hormone receptors, **Fenoxycarb** disrupts the normal hormonal balance in insects, leading to developmental abnormalities and ultimately, mortality. This can manifest as the inhibition of metamorphosis to the adult stage, interference with the molting of early instar larvae, and ovicidal effects.

Caption: Generalized signaling pathway of **Fenoxycarb** as a juvenile hormone analog.

Toxicological Profile on Non-Target Organisms

The toxicity of **Fenoxycarb** to non-target organisms varies significantly across different taxonomic groups. The following sections summarize the available quantitative data.

Aquatic Organisms

Fenoxycarb is recognized for its toxicity to aquatic life, particularly invertebrates.

Table 1: Acute and Chronic Toxicity of **Fenoxycarb** to Aquatic Organisms

Species	Endpoint	Duration	Value	Toxicity Classification	Reference(s)
Fish					
Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	96 hours	1.6 mg/L	Moderately Toxic	
Bluegill Sunfish (Lepomis macrochirus)	96-hour LC50	96 hours	1.86 mg/L	Moderately Toxic	
Carp (Cyprinus carpio)	96-hour LC50	96 hours	10.3 mg/L	Moderately Toxic	
Estuarine/Marine Fish (Silverside Minnow)	96-hour LC50	96 hours	1.07 ppm	Highly Toxic	
Invertebrates					
Daphnia magna	48-hour EC50	48 hours	0.4 ppm	Highly Toxic	
Daphnia magna	Chronic NOEC	-	>1.6 ng/L	Highly Toxic	
Estuarine/Marine Invertebrates	96-hour LC50/EC50	96 hours	0.15 - 2.2 ppm	Highly to Moderately Toxic	

LC50: Lethal Concentration for 50% of the test population. EC50: Effect Concentration for 50% of the test population. NOEC: No Observed Effect Concentration.

Avian Species

Fenoxycarb is considered to be practically non-toxic to birds on an acute basis.

Table 2: Acute and Dietary Toxicity of **Fenoxycarb** to Avian Species

Species	Endpoint	Value	Toxicity Classification	Reference(s)
Mallard Duck (Anas platyrhynchos)	Oral LD50	>3000 mg/kg	Practically Non-toxic	
Bobwhite Quail (Colinus virginianus)	Oral LD50	>7000 mg/kg	Practically Non-toxic	
Bobwhite Quail (Colinus virginianus)	Dietary LC50	11,574 ppm	Practically Non-toxic	

LD50: Lethal Dose for 50% of the test population. LC50: Lethal Concentration for 50% of the test population.

Honey Bees (*Apis mellifera*)

The toxicity of **Fenoxycarb** to honey bees is generally considered to be low to moderate. However, it can affect the emergence of adults at very low doses.

Table 3: Toxicity of **Fenoxycarb** to Honey Bees

Exposure Route	Endpoint	Value	Reference(s)
Oral (Adults)	24-hour LC50	>1000 ppm	
Larval Exposure (affecting adult emergence)	-	>6 ng/larva	

Soil Organisms

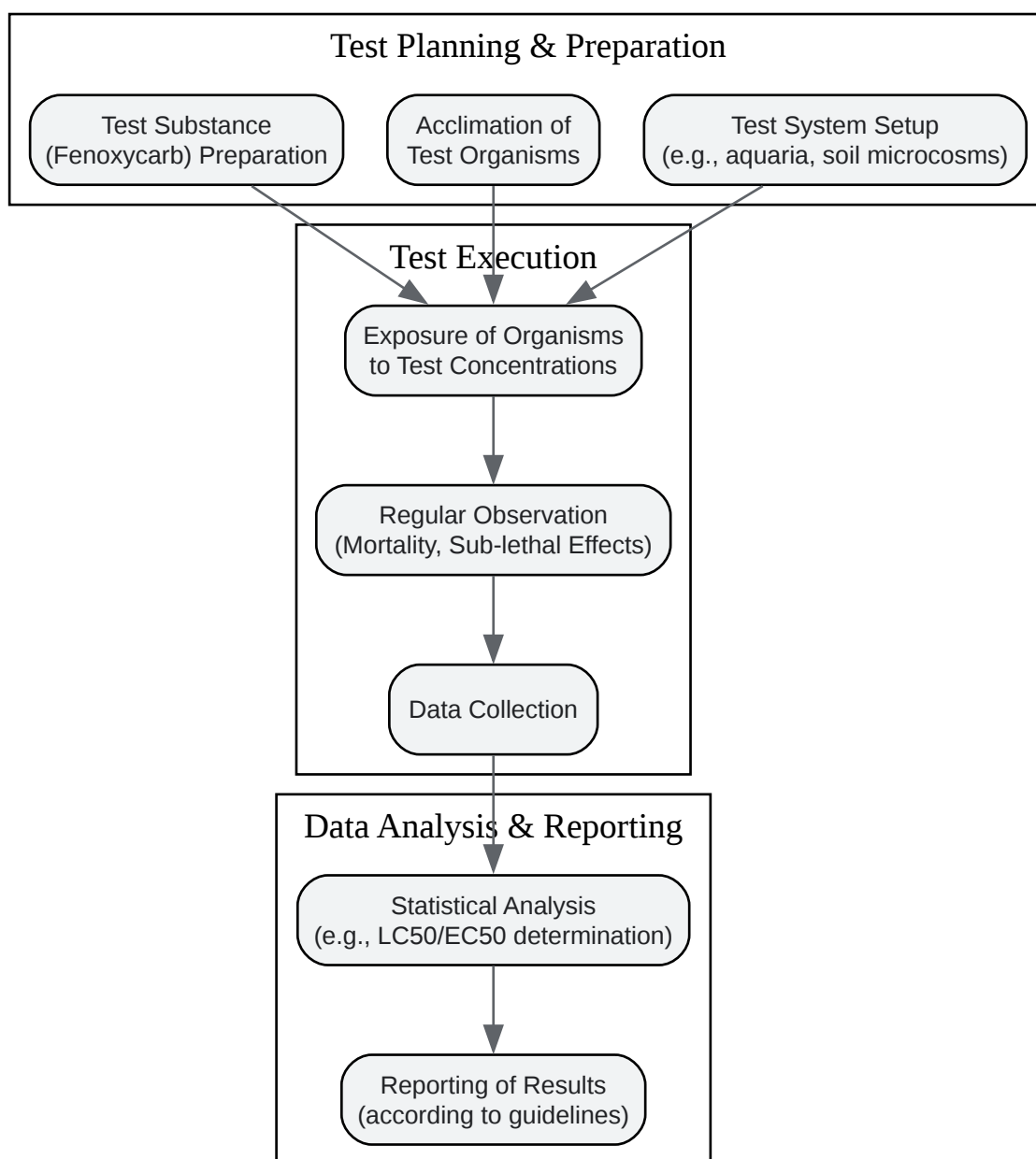
While **Fenoxycarb** is reported to degrade relatively quickly in soil, it can pose a risk to certain soil-dwelling organisms.

Table 4: Toxicity of **Fenoxycarb** to Soil Organisms

Species	Endpoint	Duration	Value	Reference(s)
Yuukianura szeptyckii (Collembola)	Adult LC50	28 days	955.2 mg/kg	
Yuukianura szeptyckii (Collembola)	Juvenile Production EC50	28 days	0.2 mg/kg	
Yuukianura szeptyckii (Collembola)	Juvenile Production NOEC	28 days	<0.15 mg/kg	

Standardized Experimental Protocols

The assessment of **Fenoxycarb**'s toxicity to non-target organisms relies on standardized testing guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reproducibility and comparability of data across different laboratories.



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Caption: A generalized experimental workflow for ecotoxicological testing.

Aquatic Toxicity Testing

- **Fish, Acute Toxicity Test (OECD 203):** This guideline details a 96-hour test to determine the concentration of a substance that is lethal to 50% of a test population of fish (LC50). Key parameters include:

- Test Species: Rainbow trout (*Oncorhynchus mykiss*) or other recommended species.
 - Test Conditions: Static, semi-static, or flow-through systems with controlled temperature, pH, and dissolved oxygen.
 - Exposure: Fish are exposed to a range of concentrations of the test substance.
 - Observations: Mortalities and any abnormal behavioral or physical changes are recorded at 24, 48, 72, and 96 hours.
- Daphnia sp., Acute Immobilisation Test (OECD 202): This 48-hour test assesses the concentration at which 50% of *Daphnia magna* are immobilized (EC50).
 - Test Organisms: Young daphnids (<24 hours old).
 - Test Conditions: Static test with a defined medium, temperature, and light cycle.
 - Exposure: Daphnids are exposed to at least five concentrations of the test substance.
 - Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.

Avian Toxicity Testing

- Avian Acute Oral Toxicity Test (OECD 223): This guideline provides methods to determine the acute oral toxicity (LD50) of a substance to birds.
 - Test Species: Bobwhite quail (*Colinus virginianus*) or mallard duck (*Anas platyrhynchos*).
 - Procedure: A single oral dose of the test substance is administered to the birds.
 - Observations: Mortality and clinical signs of toxicity are observed for at least 14 days.
- Avian Dietary Toxicity Test (OECD 205): This test determines the concentration of a substance in the diet that is lethal to 50% of the test birds (LC50) over an 8-day period (5 days of treated feed followed by 3 days of untreated feed).

Honey Bee Toxicity Testing

- Honeybees, Acute Oral Toxicity Test (OECD 213): This laboratory test assesses the acute oral toxicity (LD50) to adult worker honey bees.
 - Procedure: Bees are fed a sucrose solution containing various concentrations of the test substance for a defined period.
 - Observations: Mortality is recorded at 24 and 48 hours, and can be extended up to 96 hours.
- Honeybees, Acute Contact Toxicity Test (OECD 214): This test determines the acute contact toxicity (LD50) by applying the test substance directly to the thorax of adult worker honey bees.
 - Procedure: A defined volume of the test substance in a suitable solvent is applied to each bee.
 - Observations: Mortality is recorded at 24 and 48 hours, with a possible extension to 96 hours.

Soil Organism Toxicity Testing

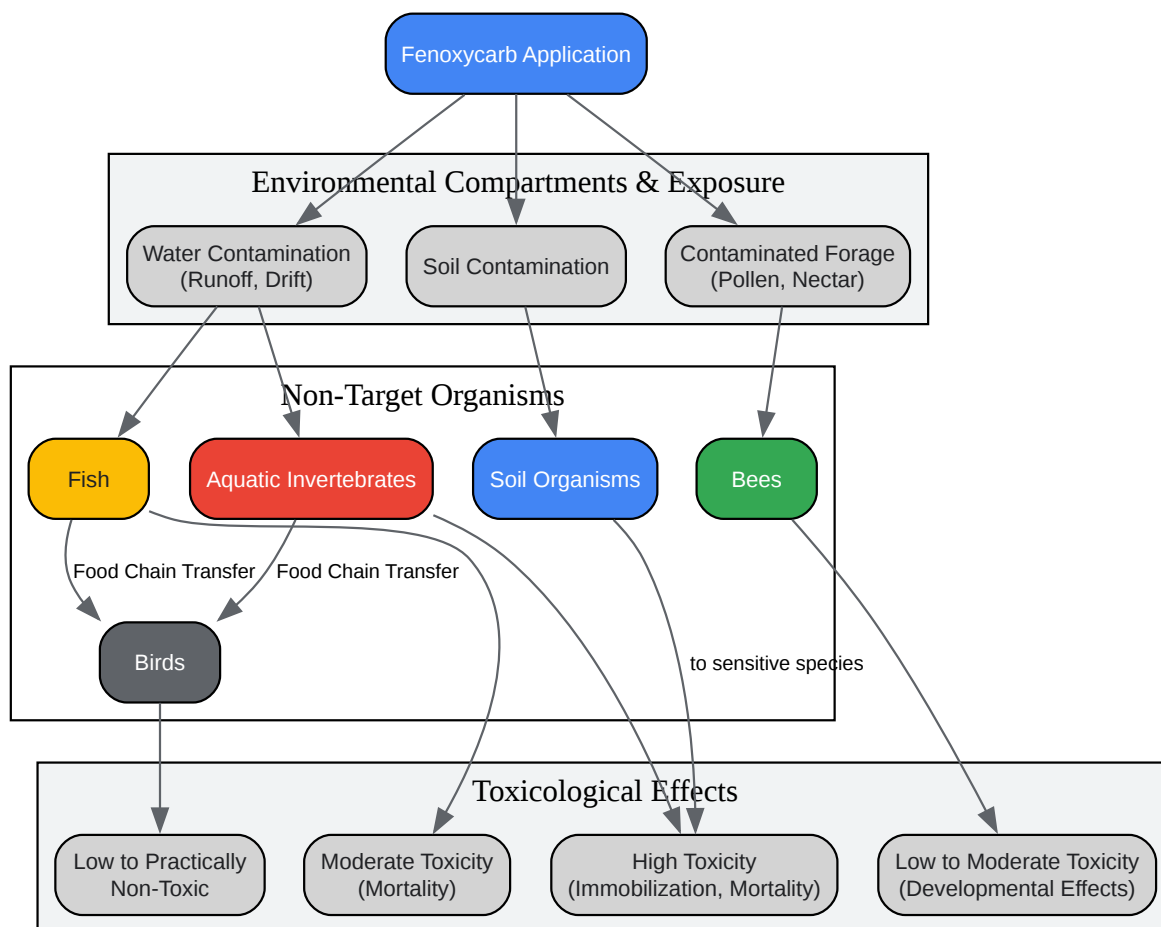
- Soil Microorganisms: Nitrogen Transformation Test (OECD 216) and Carbon Transformation Test (OECD 217): These tests evaluate the effects of chemicals on the key microbial functions of nitrogen and carbon cycling in the soil.
 - Procedure: Soil is treated with the test substance and incubated under controlled conditions. The rates of nitrate formation (nitrogen transformation) or glucose-induced respiration (carbon transformation) are measured over time.

Environmental Fate and Bioaccumulation

Fenoxycarb is stable to hydrolysis but is susceptible to photodegradation in water, with a half-life of approximately 5 hours. In soil, it dissipates rapidly, with residues often undetectable 3 days after application. It has a low potential for leaching due to moderate to strong soil binding. Fish exposed to **Fenoxycarb** in water can bioaccumulate it to concentrations 300 times greater than the surrounding water; however, they rapidly eliminate 99% of the residues within two weeks when returned to clean water.

Logical Relationships of Toxicological Effects

The toxicological effects of **Fenoxycarb** on non-target organisms are a function of its intrinsic toxicity, the level and duration of exposure, and the susceptibility of the organism.



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Caption: Logical relationships of **Fenoxycarb**'s toxicological effects on non-target organisms.

Conclusion

Fenoxycarb exhibits a varied toxicological profile across different non-target organisms. While it demonstrates low acute toxicity to birds, it is moderately to highly toxic to fish and highly toxic

to aquatic invertebrates, particularly *Daphnia*. Its impact on honey bees appears to be more subtle, primarily affecting developmental stages. Certain soil organisms have also been shown to be sensitive to **Fenoxycarb**. A thorough understanding of its effects on non-target species, guided by standardized testing protocols, is essential for conducting comprehensive environmental risk assessments and ensuring its responsible use in pest management programs. This guide provides a foundational resource for professionals engaged in these critical evaluations.

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References

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